

# Essential Safety and Handling Protocols for Sodium Chromate (Cr-51)

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## Compound of Interest

Compound Name: Sodium chromate CR-51

Cat. No.: B078451

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**IMMEDIATE ACTION REQUIRED:** Sodium Chromate (Cr-51) is a highly hazardous material, posing significant health risks. It is classified as a human carcinogen, a mutagen, and a reproductive hazard.[1][2][3] In its radioactive form as Chromium-51 (Cr-51), it also presents a radiation hazard.[4][5] This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals. Strict adherence to these protocols is mandatory to ensure personnel safety and regulatory compliance.

## Hazard Summary

Sodium Chromate is corrosive and can cause severe burns to the skin and eyes.[6][7] It is fatal if inhaled and toxic if swallowed.[2][3][7] Prolonged or repeated exposure can lead to organ damage.[3][6] As Cr-51, the material emits gamma and X-ray radiation, requiring specific precautions to minimize exposure.[4][5]

## Personal Protective Equipment (PPE)

A designated area for handling Cr-51 must be established.[4] The following PPE is the minimum requirement and must be worn at all times when handling Sodium Chromate (Cr-51).

PPE Category	Specification	Rationale
Respiratory Protection	Full-face air-purifying respirator with appropriate cartridges for dusts and mists. A self-contained breathing apparatus (SCBA) may be necessary for spills or emergencies.[2][8]	Protects against inhalation of fatal dust particles.[3][6]
Eye and Face Protection	Chemical safety goggles and a full-face shield.	Protects against splashes that can cause severe eye burns and damage.[1][2][6]
Hand Protection	Inner and outer chemical-resistant gloves (e.g., nitrile base with heavy butyl or neoprene over-gloves).[9] Gloves must be inspected before use and disposed of after.	Prevents skin contact, which can cause burns, allergic reactions, and absorption of the harmful substance.[2][6]
Body Protection	A lab coat, coveralls, and a chemical-resistant apron.[9] Disposable protective suits are recommended.[8]	Protects skin from contamination and prevents the spread of the hazardous material.[1]
Radiation Protection	Whole body and extremity dosimeters.[4] Lead shielding for vials and work areas.[4]	Monitors and minimizes radiation exposure from the Cr-51 isotope.

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling Sodium Chromate (Cr-51) in a laboratory setting.

Preparation:

- Designate and Prepare the Work Area:

- Clearly label the designated area for Cr-51 handling.[\[4\]](#)
- Ensure the work area is in a fume hood or a ventilated enclosure.[\[1\]](#)[\[4\]](#)
- Cover work surfaces with absorbent, plastic-backed paper.[\[10\]](#)
- Place lead shielding around the work area.[\[4\]](#)[\[10\]](#)
- Have an operational and calibrated radiation survey meter (e.g., Geiger-Mueller detector) present.[\[4\]](#)[\[10\]](#)
- Assemble all Materials:
  - Gather all necessary chemicals, equipment, and waste containers before starting.
  - Ensure all containers are clearly labeled.[\[4\]](#)
- Don PPE:
  - Put on all required PPE as specified in the table above.

#### Handling:

- Indirect Handling:
  - Use tools such as tongs or forceps to handle the primary container of Cr-51 to increase distance and reduce radiation exposure.[\[4\]](#)[\[10\]](#)
- Aliquoting and Transfer:
  - Perform all operations that may generate dust or aerosols within a fume hood.
  - Use spill trays to contain any potential leaks.[\[4\]](#)
- Monitoring:
  - Continuously monitor the work area and your gloves for contamination with the survey meter.[\[4\]](#)[\[10\]](#)

- If contamination is detected, decontaminate immediately.

#### Post-Handling:

- Secure the Source:
  - Return the primary Cr-51 container to its shielded storage location.[\[4\]](#)
- Decontamination:
  - Wipe down the work area and any equipment used with an appropriate cleaning agent.
  - Survey the area to ensure it is free of contamination.
- Doff PPE:
  - Remove and dispose of protective clothing, ensuring not to contaminate yourself in the process.[\[4\]](#)
  - Wash hands thoroughly after removing gloves.[\[6\]](#)

## Emergency Procedures

Exposure Type	Immediate Action
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1][2] Seek immediate medical attention.[1][2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[1][2] Seek immediate medical attention.[1][2]
Inhalation	Move the person to fresh air.[1][6] If not breathing, give artificial respiration.[1][6] Seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting.[2][6] Never give anything by mouth to an unconscious person.[6] Get medical attention immediately.[1][2]
Spill	Evacuate the area.[11] Moisten the spilled material or use a HEPA-filter vacuum for clean-up and place it into a sealed, labeled container for hazardous waste.[11] Do not allow the substance to enter drains.[6]

## Disposal Plan

Sodium Chromate (Cr-51) is considered hazardous and radioactive waste and must be disposed of accordingly.

- Segregation: Do not mix with other waste streams.[9]
- Containment: All solid and liquid waste must be collected in clearly labeled, sealed, and shielded containers.[4][11]
- Disposal:
  - Contact a licensed professional waste disposal service for chemical disposal.[6]

- For the radioactive component, waste should be held for decay in shielded containers before disposal as per institutional and regulatory guidelines.[4]
- This material and its container must be disposed of as hazardous waste.[2] Avoid release to the environment.[2]

## Quantitative Data

### Occupational Exposure Limits for Hexavalent Chromium

Organization	Limit	Value
OSHA	PEL (Permissible Exposure Limit)	0.005 mg/m <sup>3</sup>
NIOSH	REL (Recommended Exposure Limit)	0.0002 mg/m <sup>3</sup>

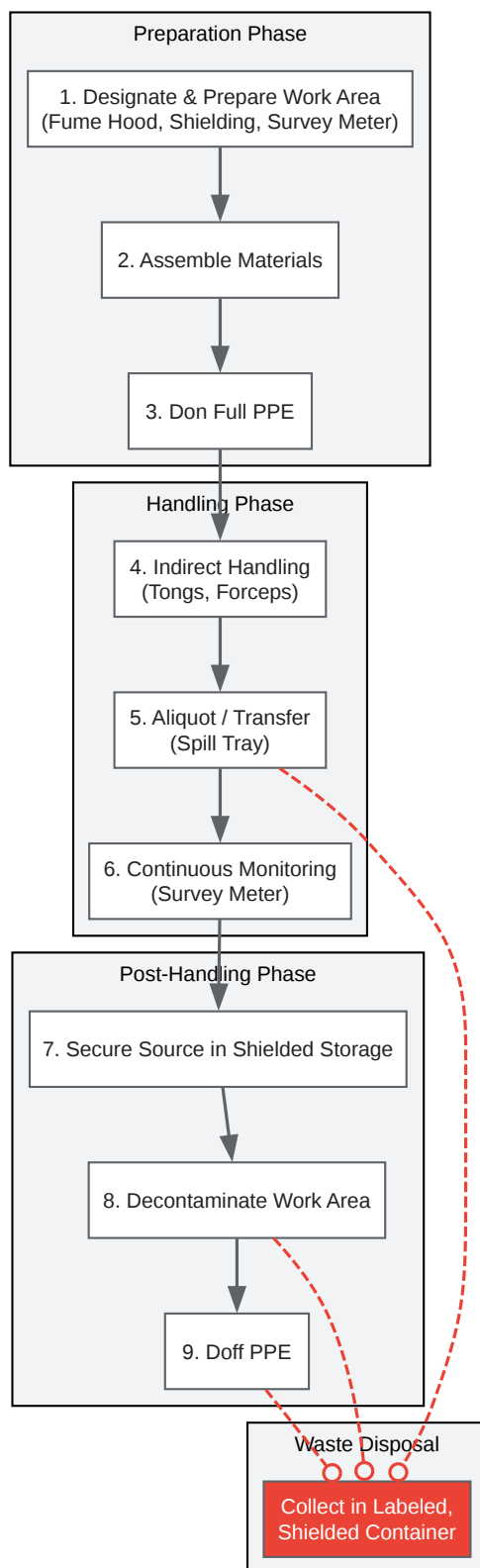
(Source: Safety Data Sheet[6])

### Physical Properties of Chromium-51

Property	Value
Physical Half-Life	27.7 days[4][5]
Principal Radiation Emissions	Gamma: 0.320 MeV (9.8%)X-ray: 0.005 MeV (22.3%)[4]
Half-Value Layer (Lead)	1.7 mm[4]

## Experimental Workflow and Logic Diagrams

Below is a diagram illustrating the standard workflow for handling Sodium Chromate (Cr-51).



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Caption: Workflow for Safe Handling of Sodium Chromate (Cr-51).

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